

Application Notes and Protocols for Allyl Acetoacetate

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Compound of Interest

Compound Name: Allyl acetoacetate

Cat. No.: B072254

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and appropriate storage of **Allyl acetoacetate** (CAS No. 1118-84-9). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Introduction

Allyl acetoacetate is a versatile organic compound used as an intermediate in the synthesis of a wide range of pharmaceuticals, agrochemicals, polymers, and other fine chemicals.^{[1][2][3]} Its utility stems from its reactive functional groups. Proper handling and storage are essential due to its chemical properties and potential hazards.

Safety and Handling Precautions

Allyl acetoacetate is a combustible liquid that is toxic if swallowed or in contact with skin, and it can cause skin irritation.^{[4][5]} Therefore, strict adherence to safety protocols is mandatory.

2.1 Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Always wear chemical safety glasses and a face shield.^[4]
- **Skin Protection:** Use chemically resistant gloves (inspect before use) and wear protective clothing to prevent skin contact.^{[4][6]} Contaminated clothing should be removed immediately and washed before reuse.^{[1][2]}

- Respiratory Protection: In case of insufficient ventilation or potential for inhalation of vapors or mists, use a NIOSH-approved respirator.[7]

2.2 General Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, to prevent the accumulation of vapors.[7]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke in areas where **Allyl acetoacetate** is handled.[4][7]
- Wash hands thoroughly after handling the substance.[1][2][7]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[1][2][7] Use only non-sparking tools.[7]
- Keep the container tightly closed when not in use.[1][2][7]

2.3 Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, eliminate all ignition sources.[7] Absorb the spill with an inert material and place it in a suitable container for disposal.[7]
- First Aid Measures:
 - If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[4][7]
 - If on Skin: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[4][7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7]
 - If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[7]

Storage Procedures

Proper storage is critical to maintain the quality and stability of **Allyl acetoacetate**.

- Storage Conditions: Store in a cool, well-ventilated place, protected from light.[1][2][7] The recommended storage temperature is between 2-30°C.[8]
- Container: Keep the container tightly closed.[1][2][7]
- Incompatible Materials: Store away from oxidizing agents.[7]
- Security: Keep the substance locked up or in an area accessible only to qualified or authorized personnel.[1][2]

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Allyl acetoacetate**.

Property	Value
Molecular Formula	C ₇ H ₁₀ O ₃
Molecular Weight	142.15 g/mol [8]
Boiling Point	87-91 °C at 13 hPa[8]
Melting Point	< -70 °C[8]
Flash Point	67 °C (closed cup)[8]
Density	1.038 g/cm ³ at 20 °C[8]
Vapor Pressure	0.2 hPa at 20 °C[8]
Autoignition Temperature	300 °C[8]
Solubility in Water	48 g/L[8]
pH	3.7 (48 g/L in H ₂ O at 20 °C)[8]

Experimental Protocols

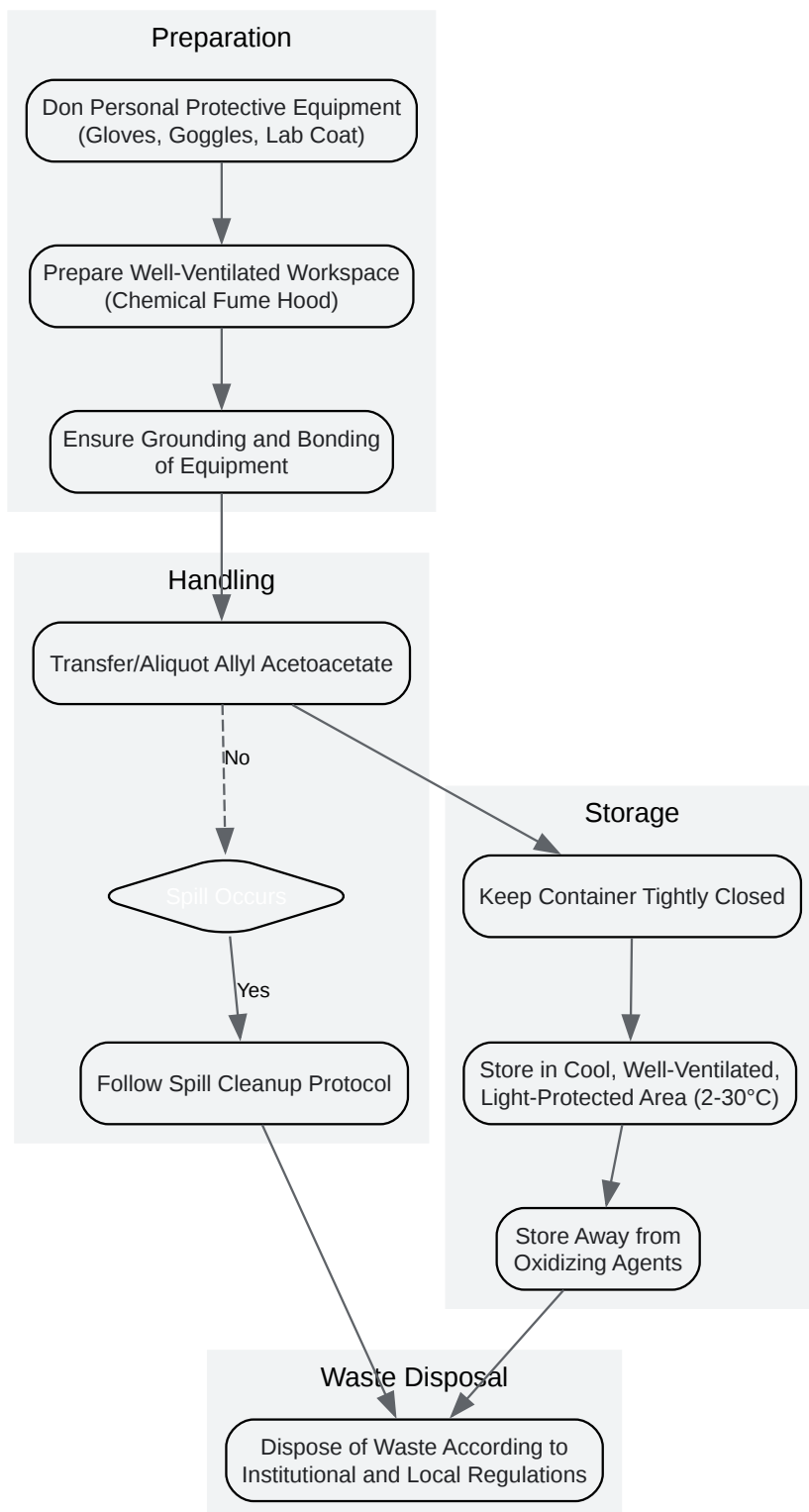
Protocol 5.1: Aliquoting **Allyl Acetoacetate**

- Ensure all necessary PPE is worn (safety glasses, face shield, gloves, lab coat).
- Perform the entire procedure within a certified chemical fume hood.
- Ground the primary container and the receiving vessel to prevent static discharge.
- Carefully open the main container of **Allyl acetoacetate**.
- Using a clean, dry glass pipette or syringe, slowly draw the desired volume of the liquid.
- Dispense the aliquot into the receiving vessel.
- Securely cap both the primary container and the new aliquot container.
- Label the new container clearly with the compound name, concentration (if diluted), date, and your initials.
- Clean any residual material from the work area and properly dispose of any contaminated materials.

Diagrams

Diagram 1: Handling and Storage Workflow

Workflow for Safe Handling and Storage of Allyl Acetoacetate

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Caption: Logical workflow for the safe handling and storage of **Allyl acetoacetate**.

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